

Stearanilide: A Historical and Technical Overview

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Compound of Interest

Compound Name: Stearanilide

Cat. No.: B1329348

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Stearanilide, more formally known as N-phenylstearamide, belongs to the class of organic compounds known as fatty acid anilides. Historically, research on this specific molecule has been limited and is often situated within the broader context of studies on fatty acid amides and anilides. These larger classes of compounds have found applications in various industrial sectors, including as surfactants, lubricants, and polymer additives. A significant turning point in the scientific focus on fatty acid anilides came with a major public health crisis, which inadvertently highlighted the need for a deeper understanding of their synthesis, detection, and toxicological profiles.

This technical guide provides a comprehensive overview of the historical context of **Stearanilide** research, its physicochemical properties, detailed experimental protocols for its synthesis, and a visual representation of its synthetic pathway and a relevant experimental workflow.

Historical Context: The Shadow of Toxic Oil Syndrome

The most significant event to shape the research landscape of fatty acid anilides, including by extension **Stearanilide**, was the 1981 Toxic Oil Syndrome (TOS) in Spain. This public health

crisis was linked to the consumption of rapeseed oil that had been denatured with aniline for industrial use and then illicitly refined and sold as edible oil. Fatty acid anilides were identified as contaminants in the implicated oils and subsequently became markers for exposure. This tragic event catalyzed a surge in research aimed at the following:

- **Analytical Methods:** Developing sensitive and specific methods for the detection and quantification of fatty acid anilides in complex matrices such as oils and biological tissues.
- **Toxicology:** Investigating the potential toxic effects of these compounds to understand the pathology of TOS. Studies explored the in vivo formation of fatty acid anilides and their metabolic fate.
- **Synthesis:** Understanding the formation of these anilides from the reaction of fatty acids with aniline, particularly under the conditions of oil processing and degradation.

While this research focus was driven by a toxicological imperative, it provided a foundational body of knowledge on the chemistry and analysis of fatty acid anilides that is relevant to the study of specific molecules like **Stearanilide**.

Quantitative Data

Specific and verified quantitative data for N-phenylstearamide is not readily available in the public domain. The following table provides general information and data for related compounds to offer a comparative context.

Property	Value	Notes
IUPAC Name	N-phenylstearamide	
Synonyms	Stearanilide, Octadecanilide	
CAS Number	16733-44-7	A search for "N-phenylstearamide hydrochloride" yields CAS number 93981-90-9, but data for the free amide is not explicitly provided.
Molecular Formula	C ₂₄ H ₄₁ NO	
Molecular Weight	359.6 g/mol	
Melting Point	Not definitively found in searches.	Data for related long-chain amides and anilides vary widely based on chain length and substitutions.
Boiling Point	Not definitively found in searches.	Likely to be high, with decomposition at elevated temperatures.
Solubility	Expected to be soluble in nonpolar organic solvents and insoluble in water.	Based on the long hydrocarbon chain and the aromatic ring.

Experimental Protocols

Synthesis of N-phenylstearamide (Stearanilide)

A standard method for the synthesis of N-phenylstearamide is the amidation of stearic acid with aniline. This can be achieved through several routes, with one of the most common laboratory methods involving the activation of the carboxylic acid.

Objective: To synthesize N-phenylstearamide from stearic acid and aniline.

Materials:

- Stearic acid
- Aniline
- Thionyl chloride (SOCl_2) or a similar activating agent (e.g., dicyclohexylcarbodiimide - DCC)
- Anhydrous non-polar solvent (e.g., Toluene or Dichloromethane)
- A weak base (e.g., Triethylamine or Pyridine)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3), saturated solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Apparatus for reflux, filtration, and solvent evaporation

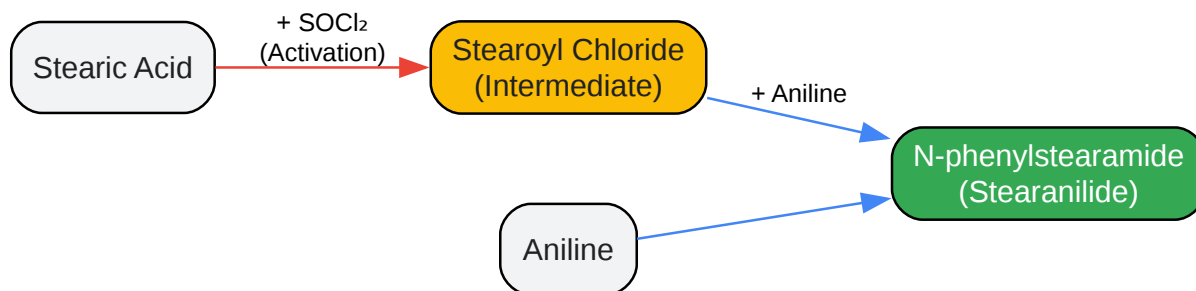
Procedure:

- Activation of Stearic Acid:
 - In a round-bottom flask, dissolve stearic acid in an excess of anhydrous toluene.
 - Slowly add thionyl chloride (approximately 1.2 equivalents) to the solution at room temperature.
 - The mixture is then heated to reflux for 1-2 hours to form stearoyl chloride. The progress of the reaction can be monitored by the cessation of HCl gas evolution.
 - After the reaction is complete, the excess thionyl chloride and toluene are removed under reduced pressure.
- Amidation Reaction:
 - The crude stearoyl chloride is re-dissolved in anhydrous dichloromethane.
 - In a separate flask, a solution of aniline (1 equivalent) and triethylamine (1.1 equivalents) in dichloromethane is prepared.

- The aniline solution is added dropwise to the stearoyl chloride solution at 0°C with stirring.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours or overnight.
- Work-up and Purification:
 - The reaction mixture is washed successively with dilute HCl, saturated NaHCO₃ solution, and brine.
 - The organic layer is dried over anhydrous MgSO₄, filtered, and the solvent is removed by rotary evaporation.
 - The resulting crude N-phenylstearamide can be purified by recrystallization from a suitable solvent (e.g., ethanol or acetone) to yield the final product.

Mandatory Visualizations

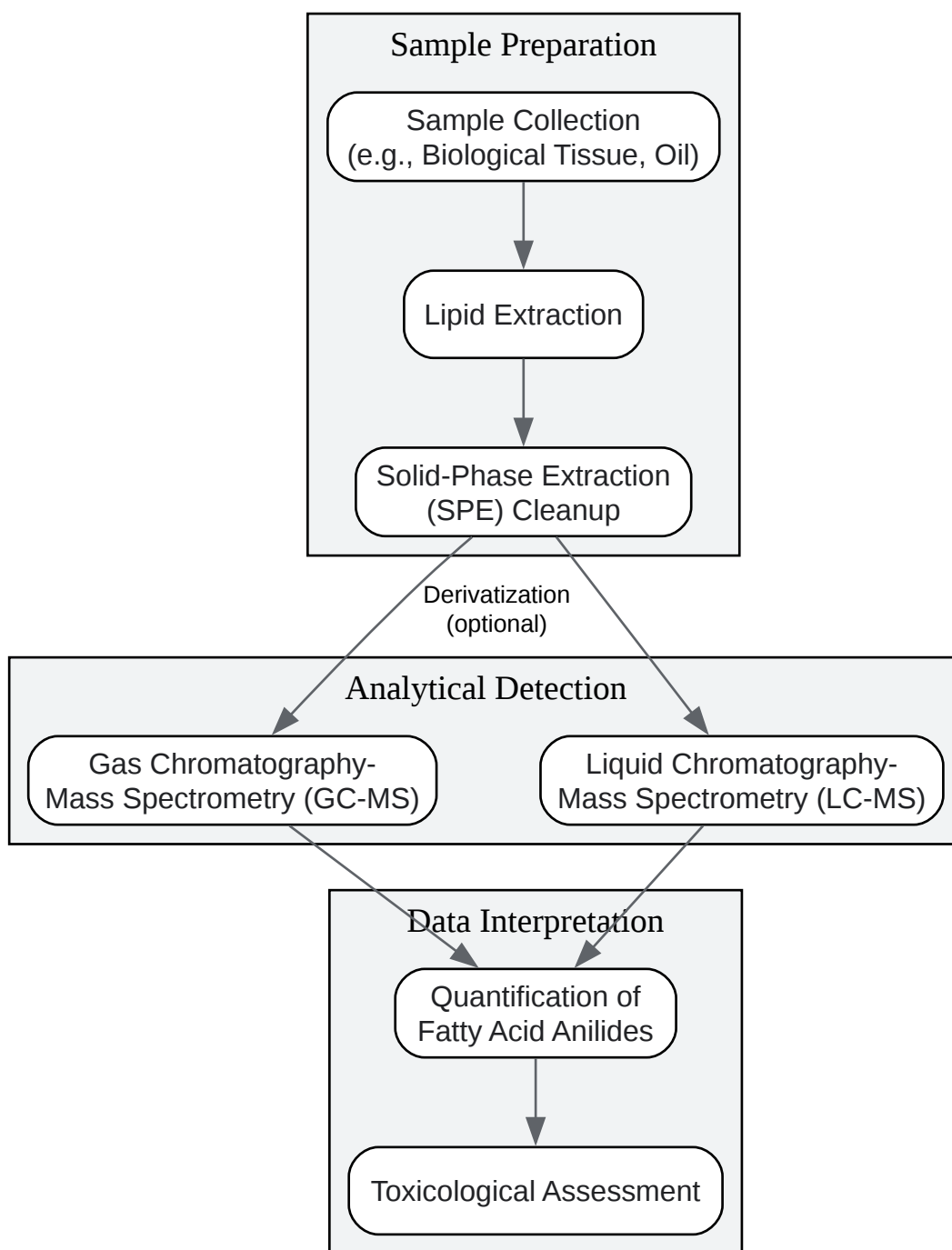
Synthesis of N-phenylstearamide



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Caption: Synthesis pathway of N-phenylstearamide from stearic acid and aniline.

General Workflow for Toxicological Analysis of Fatty Acid Anilides



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Caption: A generalized experimental workflow for the toxicological analysis of fatty acid anilides.

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